

Application Note: Synthesis of tert-Butoxy Modified Phenethylamine Analogs

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Compound of Interest

Compound Name: *N*-(2-(tert-Butoxy)benzyl)ethanamine

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Protocol ID: AN-SYN-2C-OtBu-04

Introduction & Rationale

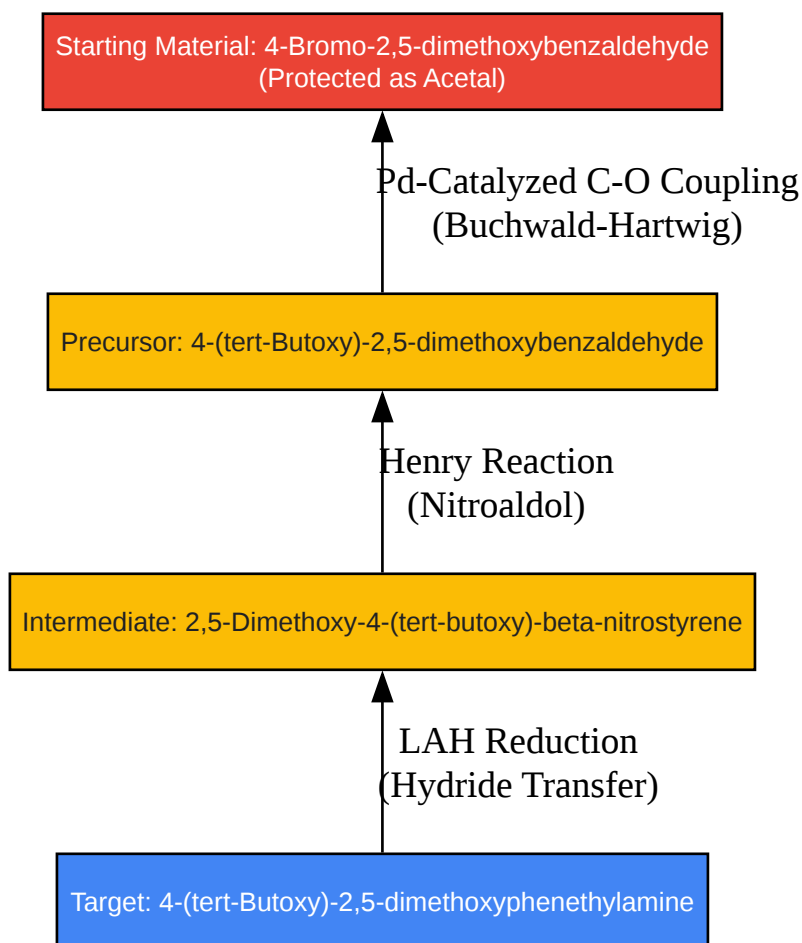
The modification of the phenethylamine scaffold at the 4-position is a critical determinant of potency and selectivity in serotonergic ligands. While 4-alkyl (e.g., 2C-D, 2C-E) and 4-halo (e.g., 2C-B, 2C-I) substitutions are well-characterized, the 4-tert-butoxy modification introduces a bulky, electron-donating, and lipophilic ether group.

This modification presents unique synthetic challenges. Unlike methoxy or ethoxy ethers, the tert-butyl ether is acid-labile, prone to cleavage into the phenol and isobutylene under standard acidic deprotection or workup conditions. Consequently, traditional routes utilizing HBr/AcOH or strong aqueous acids are non-viable.

This protocol utilizes a Palladium-Catalyzed Buchwald-Hartwig Etherification to install the bulky ether, followed by a mild Henry reaction and Lithium Aluminum Hydride (LAH) reduction, ensuring the integrity of the sensitive tert-butoxy moiety.

Retrosynthetic Analysis

The synthetic strategy disconnects the target molecule at the ethylamine chain (via reduction of a nitrostyrene) and the aryl-ether bond (via Pd-catalysis).



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Figure 1: Retrosynthetic logic flow prioritizing the late-stage preservation of the acid-sensitive ether.

Experimental Protocol

Phase 1: Protection & Etherification

Objective: Conversion of 4-bromo-2,5-dimethoxybenzaldehyde to 4-(tert-butoxy)-2,5-dimethoxybenzaldehyde.

- Rationale: Direct nucleophilic aromatic substitution (S_NAr) is ineffective on electron-rich rings. We employ Pd-catalyzed coupling.^[1] The aldehyde is first protected as a cyclic acetal

to prevent side reactions (e.g., Cannizzaro) and catalyst poisoning.

Step 1.1: Acetal Protection

- Reagents: 4-Bromo-2,5-dimethoxybenzaldehyde (10.0 g, 40.8 mmol), Ethylene glycol (11.4 mL, 204 mmol), p-Toluenesulfonic acid (pTsOH) (0.35 g, catalytic).
- Solvent: Toluene (150 mL).
- Procedure:
 - Combine reagents in a round-bottom flask equipped with a Dean-Stark trap.
 - Reflux for 4 hours until water evolution ceases.
 - Cool, wash with sat. NaHCO_3 (2 x 50 mL) and brine.
 - Dry over MgSO_4 and concentrate in vacuo to yield the crude acetal (approx. 11.5 g).

Step 1.2: Pd-Catalyzed tert-Butoxylation

- Reagents: Crude Bromo-acetal (11.5 g, ~40 mmol), Sodium tert-butoxide (5.76 g, 60 mmol), $\text{Pd}_2(\text{dba})_3$ (1.5 mol%), Racemic BINAP (3.0 mol%).
- Solvent: Toluene (anhydrous, degassed, 120 mL).
- Procedure:
 - Inert Atmosphere: Flame-dry glassware and purge with Argon.
 - Dissolve the bromo-acetal in toluene. Add NaOtBu , $\text{Pd}_2(\text{dba})_3$, and BINAP.
 - Heat to 90°C for 12 hours. Monitor by TLC (the bromide spot should disappear).
 - Workup: Cool to RT. Filter through a celite pad to remove Pd black. Concentrate the filtrate.
 - Hydrolysis (Critical): Dissolve the residue in THF (50 mL) and add 5% aqueous Oxalic Acid (20 mL). Stir at RT for 2 hours. Note: Oxalic acid is strong enough to cleave the

acetal but mild enough to spare the tert-butyl ether.

- Neutralize with NaHCO_3 , extract with Ethyl Acetate, and purify via flash chromatography (Hexane:EtOAc 8:1).
- Yield: Expect ~60-70% of 4-(tert-butoxy)-2,5-dimethoxybenzaldehyde as a pale yellow oil/solid.

Phase 2: The Henry Reaction (Nitroaldol)

Objective: Synthesis of the nitrostyrene intermediate.

- Reagents: 4-(tert-Butoxy)-2,5-dimethoxybenzaldehyde (5.0 g, 21 mmol), Nitromethane (15 mL, excess), Ammonium Acetate (1.6 g, 21 mmol).
- Solvent: Glacial Acetic Acid (20 mL) is typically used, but due to acid sensitivity, use Nitromethane as both solvent and reagent with a catalytic amount of Ethylenediamine diacetate or simply Ammonium Acetate at lower temps.
 - Modified Condition: Reflux in Nitromethane (50 mL) with Ammonium Acetate (1.0 eq) for 2-3 hours.
- Procedure:
 - Heat the mixture at reflux. The solution will turn deep orange/red.
 - Monitor consumption of aldehyde by TLC.
 - Isolation: Remove excess nitromethane under reduced pressure. Dissolve residue in hot Isopropanol (IPA).
 - Allow to crystallize slowly at 4°C.
 - Filter the orange needles of 2,5-dimethoxy-4-(tert-butoxy)-nitrostyrene.

Phase 3: Reduction & Salt Formation

Objective: Reduction to the amine and stabilization as a salt.

- Safety Warning: LAH reacts violently with water.[2] Perform under strict inert conditions.
- Reagents: Lithium Aluminum Hydride (LAH) (1.0 M in THF, 4.0 eq), Nitrostyrene intermediate (3.0 g).
- Solvent: Anhydrous THF.
- Procedure:
 - Place LAH solution in a dry 3-neck flask under Argon. Cool to 0°C.[3]
 - Dissolve the nitrostyrene in anhydrous THF and add dropwise to the LAH. Exothermic reaction.[4]
 - Once addition is complete, reflux the mixture for 4 hours. The color should fade from orange to pale yellow/gray.
 - Fieser Workup (Basic): Cool to 0°C. Carefully add:
 - mL Water (per
g LAH used)
 - mL 15% NaOH
 - mL Water
 - Stir until a granular white precipitate forms. Filter and wash the solid with THF.
 - Concentrate the filtrate to yield the free base oil.

Step 3.1: Salt Formation (The Fumarate Method)

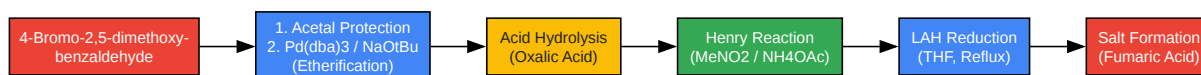
- Critical: Do NOT use concentrated HCl or HBr. The tert-butyl ether will cleave.
- Protocol:
 - Dissolve the free base oil in a minimal amount of dry Isopropanol (IPA).

- Prepare a saturated solution of Fumaric Acid in hot IPA.
- Add the acid solution dropwise to the amine solution until pH ~6.
- Cool to -20°C. White crystals of 4-(tert-butoxy)-2,5-dimethoxyphenethylamine Fumarate will precipitate.
- Filter and dry under vacuum.

Data Summary & Characterization

Parameter	Specification	Notes
Appearance	White crystalline solid (Fumarate)	Free base is a colorless oil that oxidizes to yellow.
1H NMR (CDCl3)	1.35 (s, 9H, t-Bu)	Distinct singlet for the tert-butyl group.
1H NMR (Aromatic)	6.90 (s, 1H), 6.95 (s, 1H)	Para-protons on the benzene ring.
Stability	Acid Sensitive	Avoid pH < 3. Store at -20°C.
Molecular Weight	253.34 g/mol (Free Base)	C14H23NO3

Workflow Diagram



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Figure 2: Step-by-step synthetic workflow emphasizing the mild hydrolysis and salt formation steps.

References

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